

Technical Guide: Structure-Activity Relationship (SAR) of 3-Methylthio Indazole Analogs

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Compound of Interest

Compound Name: 4-Bromo-3-(methylthio)-1H-indazole

Cat. No.: B11786974

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Part 1: Introduction & Scaffold Significance

The 3-methylthio-1H-indazole scaffold represents a specialized subclass of the indazole pharmacophore. While 3-amino and 3-aryl indazoles (e.g., Axitinib, Linifanib) are well-established in oncology, the 3-methylthio (3-SMe) variant offers unique physicochemical properties that are critical for probing hydrophobic pockets in biological targets.

The "Sulfo-Switch" Rationale

Replacing a 3-methoxy (-OMe) or 3-methyl (-Me) group with a 3-methylthio (-SMe) group is a strategic bioisosteric modification.

- **Lipophilicity:** The -SMe group is significantly more lipophilic () than -OMe (), enhancing membrane permeability and blood-brain barrier (BBB) penetration.
- **Steric Bulk:** The van der Waals radius of Sulfur (1.80 Å) is larger than Oxygen (1.52 Å), allowing the -SMe group to fill larger hydrophobic "gatekeeper" pockets in kinase domains

that -OMe cannot.

- **Electronic Effects:** Sulfur is a soft nucleophile and a weak hydrogen bond acceptor compared to oxygen, altering the electronic landscape of the pyrazole ring and affecting the pKa of the N1-proton.

Part 2: Chemistry & Synthesis[1][2][3][4][5][6][7][8][9][10][11]

To explore the SAR of this scaffold, a robust synthetic route is required. Below are the two primary protocols for accessing 3-methylthio indazoles.

Protocol A: Nucleophilic Displacement (The Standard Route)

This method is preferred for late-stage functionalization of the 3-position.

Reagents: 3-Iodo-1H-indazole, Sodium Methanethiolate (NaSMe), DMF. Mechanism:

(Nucleophilic Aromatic Substitution).

- **Starting Material:** Dissolve 3-iodo-1H-indazole (1.0 eq) in anhydrous DMF (0.5 M).
- **Reagent Addition:** Add NaSMe (1.5 eq) and CuI (0.1 eq) as a catalyst if the substrate is unreactive (Ullmann-type coupling).
- **Reaction:** Heat to 90°C for 4-12 hours under atmosphere.
- **Workup:** Quench with water, extract with EtOAc. The product, 3-(methylthio)-1H-indazole, precipitates or is purified via silica chromatography (Hex/EtOAc).

Protocol B: Cyclization of 2-Fluorobenzonitriles

This method constructs the indazole ring de novo and is ideal for introducing diversity on the benzene ring (C4-C7).

- Precursor: 2-Fluoro-benzonitrile substituted at desired positions.
- Hydrazine Reaction: Reflux with hydrazine hydrate to form the 3-amino-indazole intermediate.
- Sandmeyer-Type Transformation:
 - Diazotize the 3-amino group (,).
 - React the diazonium salt with dimethyldisulfide () or NaSMe to install the -SMe group.

Visualization: Synthetic Pathways[8]

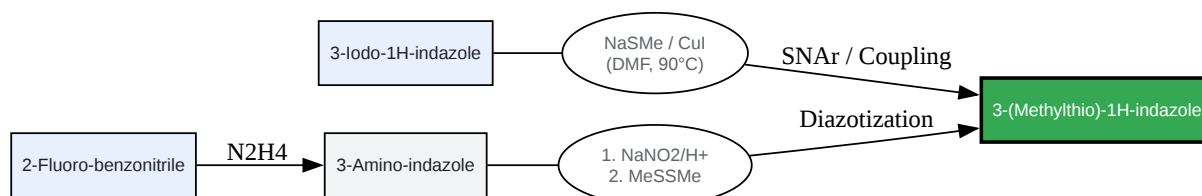


Figure 1: Primary Synthetic Routes to 3-Methylthio Indazoles

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Part 3: Structure-Activity Relationship (SAR) Analysis[11]

The biological activity of 3-methylthio indazoles is governed by three vectors: the Core (C3), the Solubilizing Tail (N1), and the Electronic Modulators (C4-C7).

The C3-SMe Vector (The Anchor)

- Kinase Inhibition (VEGFR/c-Met): In ATP-competitive inhibitors, the indazole core mimics the adenine ring of ATP. The C3 substituent points towards the "gatekeeper" residue.
 - Observation: 3-SMe analogs often show maintained or improved potency against kinases with Methionine or Threonine gatekeepers compared to 3-Me analogs due to sulfur-sulfur or sulfur-aromatic interactions.
 - Metabolic Liability: The -SMe group is susceptible to oxidation by FMOs and CYPs to sulfoxide (-S(=O)Me) and sulfone (-SO₂Me).
 - SAR Rule: If the sulfoxide metabolite loses potency (due to polarity), the -SMe analog must be sterically shielded or replaced. However, in some cases (e.g., rofecoxib-like scaffolds), the sulfone is the active species.

The N1 Vector (Solubility & Binding)

- Unsubstituted (N-H): Essential for hydrogen bonding with the "hinge region" (e.g., Glu/Leu backbone) of the kinase.
 - Protocol: Alkylation of N1 usually abolishes kinase activity unless the target pocket is non-canonical.
- Substituted (N-Alkyl/Aryl): Used in non-kinase targets (e.g., GPCRs or ion channels).
 - Trend: N1-methylation generally reduces polarity and increases metabolic stability but removes the critical H-bond donor capability.

The C4-C7 Vector (Electronic Tuning)

- C5/C6 Substitution: This is the most fruitful vector for improving potency.
 - Electron-Withdrawing Groups (F, Cl, CF₃): At C5, these increase the acidity of the N1-H, strengthening the H-bond to the target protein.
 - Solubilizing Groups (Piperazine, Morpholine): Attached via an amide or ether linker at C6. These are critical for counteracting the high lipophilicity of the 3-SMe group.

Summary Table: SAR Trends

Position	Substituent	Effect on Potency (Kinase)	Effect on ADME
C3	-SMe	High affinity for hydrophobic gatekeepers	High LogP; Risk of S-oxidation
C3	-OMe	Moderate affinity; smaller pocket	Lower LogP; O-dealkylation risk
C3	-Me	Lower affinity (lacks electronic richness)	Metabolically stable
N1	-H	Critical for Hinge Binding	Moderate permeability
N1	-Me	Loss of activity (usually)	High permeability
C5	-F / -Cl	Increases N1-H acidity (Potency up)	Blocks metabolic soft spot
C6	-Amide-R	Accesses solvent channel	Improves solubility

Part 4: Case Study & Biological Mechanism

Target: SAH/MTAN (Quorum Sensing)

Recent studies identify indazole derivatives as inhibitors of SAH/MTAN (S-adenosylhomocysteine nucleosidase), a key enzyme in bacterial quorum sensing.[\[1\]](#)

- Mechanism: The 3-substituted indazole mimics the adenine moiety of the substrate (S-adenosylhomocysteine).
- Role of 3-SMe: The methylthio group probes the hydrophobic pocket normally occupied by the ribose or homocysteine chain's linker region.
- Data: Indazole analogs in this class have shown

values in the low nanomolar range, disrupting biofilm formation without killing bacteria (reducing resistance pressure).

Visualization: SAR Logic Map

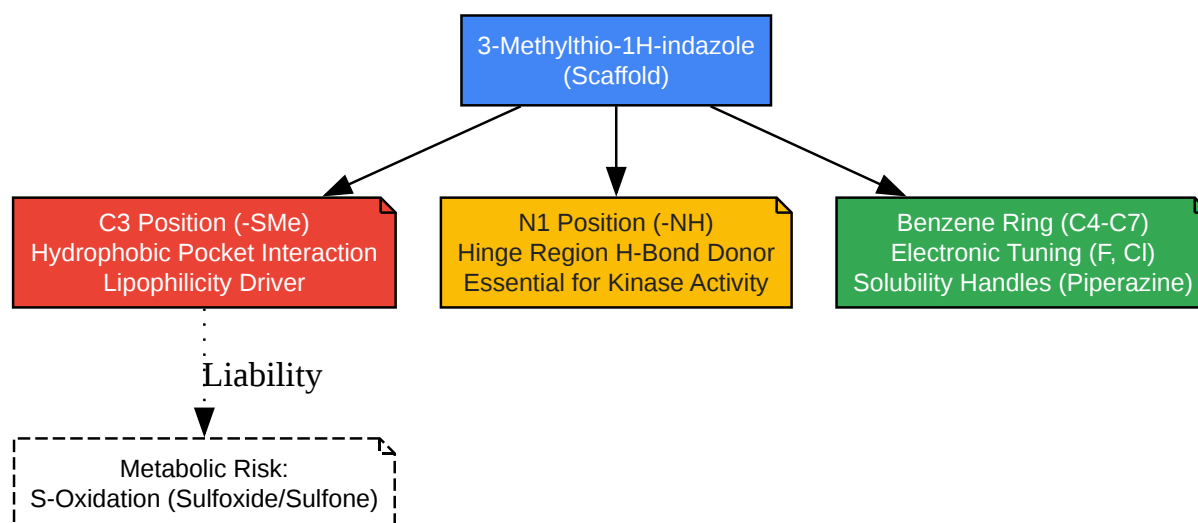


Figure 2: SAR Map of 3-Methylthio Indazole

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Part 5: References

- Synthesis and SAR of Indazole-Pyridine based Protein Kinase B/Akt Inhibitors.
 - Source: Bioorganic & Medicinal Chemistry.[2][3][1][4][5][6]
 - Context: Discusses 3-substituted indazoles in kinase inhibition.
- Discovery of Indazoles as Inhibitors of SAH/MTAN (Quorum Sensing).
 - Source: Semantic Scholar / Journal of Medicinal Chemistry.
 - Context: Specific application of indazoles mimicking adenine with hydrophobic 3-substituents.
- Synthesis of 3-(Methylthio)-1H-indazole (Building Block Data).

- Source: Fluorochem / Chemical Suppliers.
- Context: Verification of the specific chemical entity and CAS 1040502-51-9.
- Indazole Scaffolds in Drug Discovery (Review).
 - Source: RSC Advances.[7]
 - Context: Comprehensive review of indazole substitution patterns including C3 functionalization.

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Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Discovery and SAR study of c-Met kinase inhibitors bearing an 3-amino-benzo[d]isoxazole or 3-aminoindazole scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. hilarispublisher.com [hilarispublisher.com]
- 5. Synthesis and SAR studies of 3,6-disubstituted indazole derivatives as potent hepcidin production inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Turkish Computational and Theoretical Chemistry » Submission » An in silico investigation of pyrazole, indazole, and imidazopyridine analogs as inhibitors for SRC tyrosine kinase, key enzyme regulating malignancies in various tumors [dergipark.org.tr]
- 7. Current progress, challenges and future prospects of indazoles as protein kinase inhibitors for the treatment of cancer - RSC Advances (RSC Publishing) [pubs.rsc.org]
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